

An In-depth Technical Guide to the Physical Properties of 4-Propylheptane

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Compound of Interest

Compound Name: 4-Propylheptane

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This technical guide provides a comprehensive overview of the key physical properties of **4-Propylheptane**, specifically its boiling point and density. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on precise data presentation and the experimental methodologies used for their determination.

Physical Properties of 4-Propylheptane

4-Propylheptane (C₁₀H₂₂) is an alkane with the molecular weight of 142.28 g/mol ^[1] Its physical characteristics are crucial for a variety of chemical and pharmaceutical applications. The experimentally determined boiling point and density are summarized below.

Physical Property	Value	Conditions
Boiling Point	157.5°C	at 760 mmHg ^{[2][3]}
157.51°C	N/A ^{[4][5]}	
162°C	N/A ^[6]	
Density	0.733 g/cm ³	N/A ^{[2][3][7]}
0.7320 g/cm ³	N/A ^{[4][5]}	
0.740 g/cm ³	N/A ^[6]	

Experimental Protocols

The determination of the physical properties of a chemical compound such as **4-Propylheptane** relies on standardized and reproducible experimental protocols. Below are detailed methodologies for measuring boiling point and density.

1. Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a common and efficient technique for determining the boiling point of a small liquid sample.^[8]

- Apparatus: A Thiele tube, mineral oil, a thermometer, a one-holed rubber stopper, a small glass vial (Durham tube), a capillary tube (sealed at one end), and a heat source are required.^[8]
- Procedure:
 - The liquid sample (approximately 0.5 mL) is placed into the small glass vial.^[8]
 - A capillary tube is inserted into the vial with its open end submerged in the liquid.^[8]
 - The vial is attached to a thermometer, ensuring the sample is level with the thermometer bulb.^[8]
 - This assembly is placed in a Thiele tube containing mineral oil, which ensures uniform heating.^[8]
 - The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out.^[8]
 - The temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is noted. This indicates the liquid has reached its boiling point.^[8]
 - The heat is removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

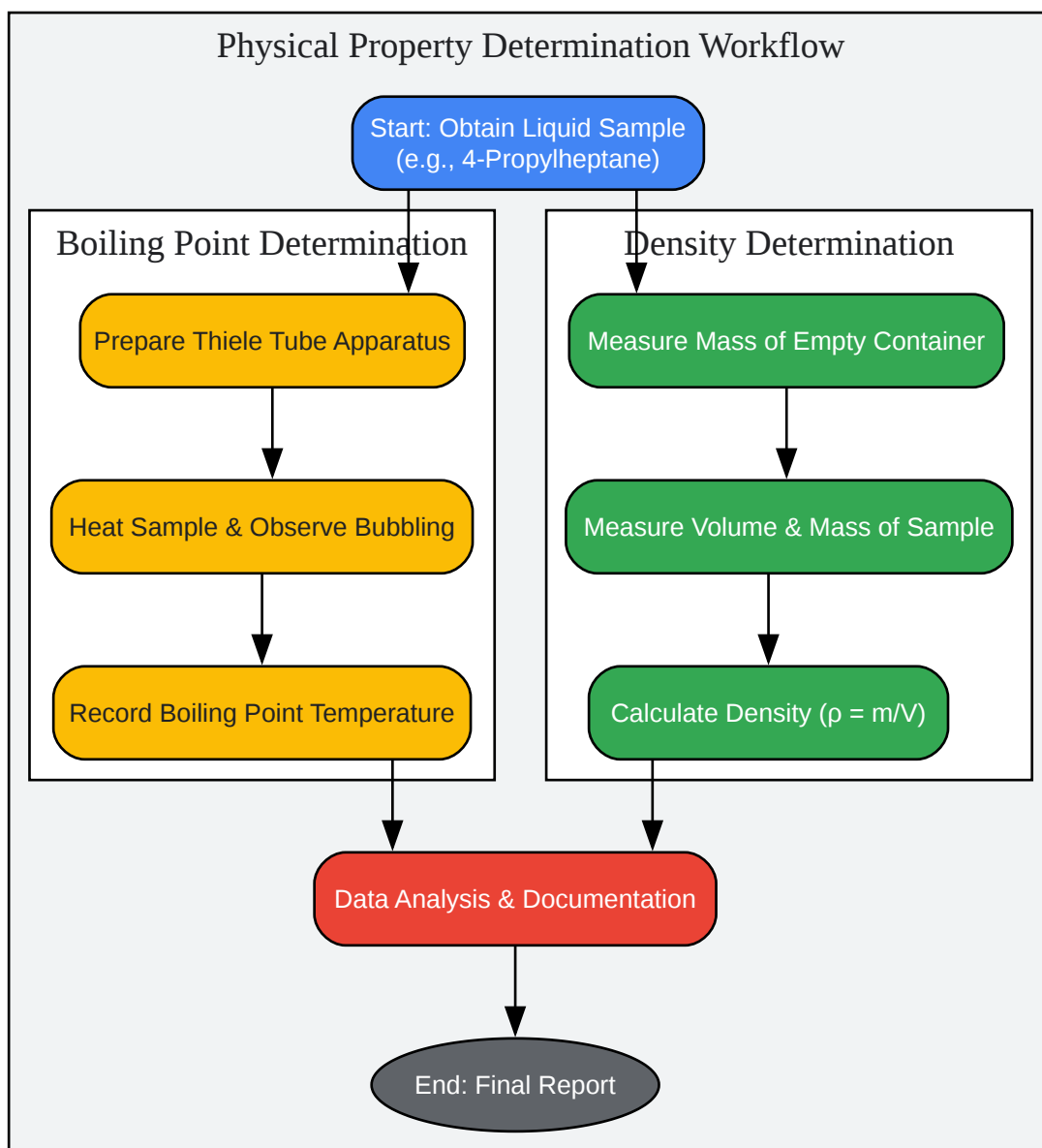
2. Density Determination

The density of a liquid is determined by accurately measuring its mass and volume.^{[9][10]}

- Apparatus: A digital balance, a graduated cylinder or pycnometer (density bottle), and a thermometer are needed.^[9]
- Procedure:
 - An empty, dry graduated cylinder or pycnometer is weighed on the digital balance, and its mass is recorded (m_1).^[9]
 - A specific volume of the liquid (e.g., **4-Propylheptane**) is carefully added to the container. The volume (V) is read precisely from the meniscus at eye level.^[9]
 - The container with the liquid is reweighed, and the new mass is recorded (m_2).^[9]
 - The mass of the liquid (m) is calculated by subtracting the mass of the empty container from the mass of the filled container ($m = m_2 - m_1$).^[9]
 - The density (ρ) is then calculated using the formula: $\rho = m / V$.^[9]
 - The temperature of the liquid should be recorded, as density is temperature-dependent.^[11] For higher accuracy, measurements should be repeated and an average value calculated.^[9]

Workflow Visualization

The following diagram illustrates the generalized experimental workflow for determining the physical properties of a liquid sample like **4-Propylheptane**.



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Caption: Experimental workflow for determining boiling point and density.

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References

- 1. 4-Propylheptane | C₁₀H₂₂ | CID 137855 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-propylheptane | CAS#:3178-29-8 | Chemsrce [chemsrc.com]
- 3. 4-propylheptane | 3178-29-8 [chemnet.com]
- 4. 4-PROPYLHEPTANE | 3178-29-8 [chemicalbook.com]
- 5. 3178-29-8 CAS MSDS (4-PROPYLHEPTANE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. 4-n-propylheptane [stenutz.eu]
- 7. 4-PROPYLHEPTANE | lookchem [lookchem.com]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
- 10. weissman.baruch.cuny.edu [weissman.baruch.cuny.edu]
- 11. akbis.gaziantep.edu.tr [akbis.gaziantep.edu.tr]
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